

An In-depth Technical Guide to Magnesium Chlorate

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Compound of Interest

Compound Name: Magnesium chlorate

Cat. No.: B1675908

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **magnesium chlorate**, focusing on its chemical identifiers, physical and chemical properties, synthesis, and analytical methods. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may work with or encounter this compound.

Chemical Identifiers and Physical Properties

Magnesium chlorate, an inorganic salt, is a powerful oxidizing agent. It is most commonly found in its hydrated forms. Below is a summary of its key identifiers and physical and chemical properties.

Table 1: Identifiers for Magnesium Chlorate

Identifier	Anhydrous Magnesium Chlorate	Magnesium Chlorate Dihydrate	Magnesium Chlorate Hexahydrate
CAS Number	10326-21-3[1]	36355-97-2	7791-19-7
PubChem CID	25155[1]	71437298	146100
EC Number	233-711-1[1]	-	-
UN Number	2723[1]	2723	2723
Chemical Formula	Mg(ClO ₃) ₂ [1]	Mg(ClO ₃) ₂ ·2H ₂ O	Mg(ClO ₃) ₂ ·6H ₂ O
Molecular Weight	191.21 g/mol [1]	227.24 g/mol	299.30 g/mol
InChIKey	NNNSKJSUQWKSAM-UHFFFAOYSA-L	YTXOASNCVSJHNM-UHFFFAOYSA-L	XKPLAISKKLSAQQ-UHFFFAOYSA-L
UNII	M536P01U3N[1]	-	-
DSSTox Substance ID	DTXSID30890653[1]	-	DTXSID30999110

Table 2: Physical and Chemical Properties of Magnesium Chlorate

Property	Value
Appearance	White deliquescent crystals or powder[2]
Solubility	Soluble in water and alcohol
Melting Point	Approximately 35 °C (decomposes on further heating)
Boiling Point	Decomposes at 120 °C
Density	2.889 g/cm ³ (anhydrous)
Hazards	Strong oxidizer, fire risk in contact with organic materials[2]

Experimental Protocols

Synthesis of Magnesium Chlorate Hydrates

A common laboratory-scale synthesis of **magnesium chlorate** hydrates involves a metathesis reaction between barium chlorate and magnesium sulfate. This method relies on the precipitation of insoluble barium sulfate, leaving the desired **magnesium chlorate** in the aqueous solution.

Materials:

- Barium chlorate monohydrate ($\text{Ba}(\text{ClO}_3)_2 \cdot \text{H}_2\text{O}$)
- Magnesium sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$)
- Distilled water
- Ethanol

Procedure:

- **Solution Preparation:** Prepare two separate aqueous solutions. Dissolve 1.0 mmol of barium chlorate monohydrate in 20 mL of distilled water. In a separate beaker, dissolve 1.0 mmol of magnesium sulfate heptahydrate in 20 mL of distilled water.
- **Reaction:** Slowly add the magnesium sulfate solution to the barium chlorate solution while constantly stirring. A white precipitate of barium sulfate will form.
- **Separation:** After allowing the reaction to proceed for three hours, centrifuge the mixture for 30 minutes at 5000 rpm to pellet the barium sulfate precipitate.
- **Isolation:** Carefully decant the supernatant containing the dissolved **magnesium chlorate** and transfer it to a rotary evaporator to concentrate the solution.
- **Crystallization:**
 - For **Magnesium Chlorate** Hexahydrate: Recrystallize the concentrated solution from an aqueous solution by slow evaporation at room temperature.

- For **Magnesium Chlorate** Dihydrate: Recrystallize the concentrated solution from absolute ethanol by slow evaporation at room temperature.

Workflow for the Synthesis of **Magnesium Chlorate** Hydrates

Caption: Workflow for the synthesis of **magnesium chlorate** hydrates.

Analytical Methods for Chlorate Determination

The determination of chlorate ions in various matrices is crucial for quality control and safety assessment. Ion chromatography is a widely used and effective technique for this purpose.

Principle of Ion Chromatography (IC):

Ion chromatography separates ions and polar molecules based on their affinity to an ion exchanger. The sample is introduced into a stream of eluent, which passes through a chromatographic column packed with a stationary phase. The separated ions are then detected, typically by conductivity.

General Protocol for Chlorate Analysis by IC:

- **Sample Preparation:** The preparation method will vary depending on the sample matrix. For solid samples, dissolution in deionized water followed by filtration is a common approach.
- **Instrumentation:** An ion chromatograph equipped with a suitable anion-exchange column (e.g., Dionex IonPac AS19) and a suppressed conductivity detector is used.
- **Eluent:** A potassium hydroxide (KOH) gradient is often employed as the eluent.
- **Calibration:** A series of standard solutions of known chlorate concentrations are prepared and analyzed to generate a calibration curve.
- **Analysis:** The prepared sample is injected into the ion chromatograph, and the resulting chromatogram is recorded. The retention time of the peak corresponding to chlorate is used for identification, and the peak area is used for quantification against the calibration curve.

Chemical Reactions

Decomposition of Magnesium Chlorate

Upon heating, **magnesium chlorate** undergoes thermal decomposition to produce magnesium chloride and oxygen gas. This reaction is characteristic of metal chlorates.

Balanced Chemical Equation:



Decomposition Reaction of **Magnesium Chlorate**

Caption: Thermal decomposition of **magnesium chlorate**.

Applications and Relevance in Research and Development

While direct applications of **magnesium chlorate** in drug development are not prominent, its constituent ions and related compounds have relevance in the pharmaceutical and research sectors.

- **Laboratory Reagent:** Due to its strong oxidizing properties, **magnesium chlorate** can be used as an oxidizing agent in chemical synthesis. It is also a very effective drying agent (desiccant), although its use for this purpose has declined due to the potential hazards associated with perchlorates.
- **Source of Magnesium Ions:** In a research context, **magnesium chlorate** can serve as a soluble source of magnesium ions for various studies. Magnesium is a biologically important element, and its salts are used in various pharmaceutical preparations. Magnesium chloride, a related compound, is used in injectable solutions for treating magnesium deficiency, in oral supplements, and in oral rehydration therapies.[3]
- **Analytical Chemistry:** The analytical methods developed for chlorate are relevant in assessing the purity of substances and in environmental monitoring, which are important aspects of drug development and manufacturing.

Safety and Handling

Magnesium chlorate is a strong oxidizing agent and should be handled with care.

- Fire and Explosion Hazard: It poses a significant fire and explosion risk when in contact with organic materials, reducing agents, or upon heating.[2]
- Irritant: It may be irritating to the skin, eyes, and mucous membranes.[2]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials.

This guide provides foundational technical information on **magnesium chlorate**. For specific applications, researchers should consult detailed safety data sheets and relevant scientific literature.

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